

# Octanedial CAS number and molecular formula

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## Compound of Interest

Compound Name: Octanedial

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## An In-Depth Technical Guide to Octanedial

CAS Number: 638-54-0 Molecular Formula:  $C_8H_{14}O_2$

This technical guide provides a comprehensive overview of **octanedial**, a difunctional aldehyde. Due to the limited availability of detailed public information, this document focuses on its fundamental chemical identity, potential synthetic routes, and distinguishes it from the more commonly documented compound, octanediol. This guide is intended for researchers, scientists, and drug development professionals who may encounter this molecule.

## Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **octanedial** are not readily available in the public domain. The following table summarizes its basic molecular information.

Property	Value
CAS Number	638-54-0
Molecular Formula	$C_8H_{14}O_2$
Molecular Weight	142.20 g/mol
IUPAC Name	Octanedial

## Synthesis of Octanedial

While specific, detailed experimental protocols for the synthesis of **octanedial** are scarce in readily accessible literature, its formation can be inferred from established organic chemistry principles. Two primary theoretical pathways for its synthesis include the ozonolysis of cyclooctene and the oxidation of 1,8-octanediol.

## Ozonolysis of Cyclooctene

Ozonolysis is a powerful method for cleaving carbon-carbon double bonds to form carbonyl compounds. In theory, the reaction of ozone ( $O_3$ ) with cyclooctene would cleave the cyclic alkene, yielding the linear difunctional **octanedial** upon a reductive workup.

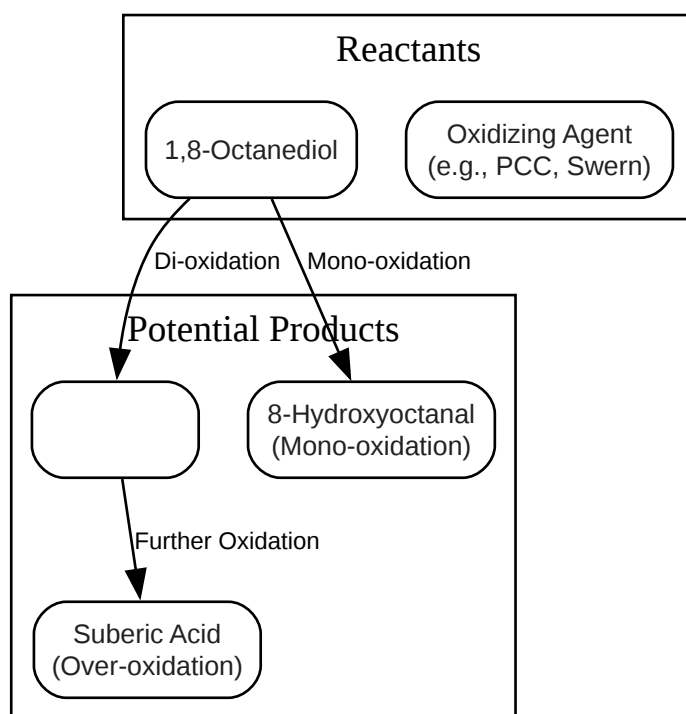
Experimental Workflow: Ozonolysis of Cyclooctene

Caption: Theoretical workflow for the synthesis of **octanedial** via ozonolysis of cyclooctene.

## Oxidation of 1,8-Octanediol

The oxidation of primary alcohols to aldehydes is a fundamental transformation in organic synthesis. The di-primary alcohol, 1,8-octanediol, can theoretically be oxidized to form **octanedial**. However, controlling the oxidation to prevent the formation of the corresponding dicarboxylic acid (suberic acid) is a key challenge. It has been noted that in the selective mono-oxidation of 1,8-octanediol to 8-hydroxyoctanal, **octanedial** can be a significant byproduct.

Logical Relationship: Oxidation of 1,8-Octanediol



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